

# An In-depth Technical Guide to Methyl 12-hydroxydodecanoate: Synthesis, Properties, and Applications

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## Compound of Interest

Compound Name:	Methyl 12-hydroxydodecanoate
CAS No.:	71655-36-2
Cat. No.:	B1606599

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Methyl 12-hydroxydodecanoate**, a long-chain hydroxy fatty acid ester, is a versatile molecule with significant potential in various scientific and industrial fields, including polymer chemistry, cosmetics, and as a precursor in drug development. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, a detailed protocol for its synthesis via Fischer esterification, and a discussion of its current and potential applications. The information presented herein is intended to equip researchers and professionals with the necessary knowledge to effectively synthesize, handle, and utilize this compound in their work.

## Introduction

**Methyl 12-hydroxydodecanoate** (CAS Number: 71655-36-2) is the methyl ester of 12-hydroxydodecanoic acid.<sup>[1]</sup> This bifunctional molecule contains a terminal hydroxyl group and a

methyl ester group, making it a valuable building block for the synthesis of various polymers and specialty chemicals. Its long aliphatic chain imparts hydrophobicity, while the polar hydroxyl and ester groups provide sites for further chemical modification. This unique combination of features has led to its investigation in diverse applications, from the creation of biodegradable polyesters to its use as an emollient in cosmetic formulations. In the context of drug development, long-chain fatty acid esters can be used to modify the pharmacokinetic properties of therapeutic agents, potentially improving their solubility, stability, and bioavailability.

## Chemical Identity and Molecular Structure

A clear understanding of the chemical identity and structure of **Methyl 12-hydroxydodecanoate** is fundamental for its application and further research.

- CAS Number: 71655-36-2[1]
- Molecular Formula:  $C_{13}H_{26}O_3$ [1]
- IUPAC Name: **methyl 12-hydroxydodecanoate**[1]

The molecular structure of **Methyl 12-hydroxydodecanoate** consists of a twelve-carbon aliphatic chain with a hydroxyl group at one terminus (C12) and a methyl ester group at the other (C1).

Caption: Molecular Structure of **Methyl 12-hydroxydodecanoate**

## Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 12-hydroxydodecanoate** is provided in the table below. This data is essential for designing experiments, understanding its behavior in various systems, and ensuring safe handling.

Property	Value	Source
Molecular Weight	230.34 g/mol	[1]
Appearance	White to off-white solid	
Melting Point	31-32 °C	
Boiling Point	Not available	
Solubility	Soluble in organic solvents such as methanol and chloroform. Insoluble in water.	
Density	Not available	
LogP	3.7	[1]

## Synthesis of Methyl 12-hydroxydodecanoate via Fischer Esterification

The most common and straightforward method for the laboratory synthesis of **Methyl 12-hydroxydodecanoate** is the Fischer esterification of its corresponding carboxylic acid, 12-hydroxydodecanoic acid, with methanol in the presence of an acid catalyst.[2]

### Causality of Experimental Choices

The Fischer esterification is an equilibrium-controlled reaction. To drive the reaction towards the formation of the ester product, Le Chatelier's principle is applied.[2] This is achieved by using a large excess of one of the reactants, typically the less expensive one, which in this case is methanol. The use of a strong acid catalyst, such as sulfuric acid, is crucial to protonate the carbonyl oxygen of the carboxylic acid, thereby increasing its electrophilicity and facilitating the nucleophilic attack by the alcohol.[3][4] The reaction is typically performed under reflux to increase the reaction rate. The workup procedure is designed to remove the excess acid catalyst and unreacted carboxylic acid, followed by purification to isolate the desired ester.

### Experimental Protocol

Materials:

- 12-hydroxydodecanoic acid
- Anhydrous methanol
- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Saturated sodium bicarbonate (NaHCO<sub>3</sub>) solution
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>) or magnesium sulfate (MgSO<sub>4</sub>)
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)

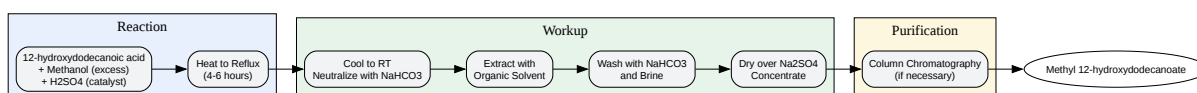
Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 12-hydroxydodecanoic acid in a large excess of anhydrous methanol (e.g., 20-30 molar equivalents).
- **Catalyst Addition:** Slowly and carefully add a catalytic amount of concentrated sulfuric acid (approximately 2-5 mol% relative to the carboxylic acid) to the stirring solution.

- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to a gentle reflux using a heating mantle or oil bath.[2] Allow the reaction to proceed for 4-6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Quenching and Extraction:** After the reaction is complete, allow the mixture to cool to room temperature. Carefully neutralize the excess acid by slowly adding saturated sodium bicarbonate solution until effervescence ceases.
- **Solvent Extraction:** Transfer the mixture to a separatory funnel and add an equal volume of an organic solvent (e.g., diethyl ether). Shake the funnel vigorously, venting frequently. Allow the layers to separate and collect the organic layer. Extract the aqueous layer two more times with the organic solvent.
- **Washing:** Combine the organic extracts and wash them sequentially with saturated sodium bicarbonate solution and then with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate. Filter off the drying agent and concentrate the filtrate using a rotary evaporator to remove the solvent.
- **Purification:** The crude product can be further purified by column chromatography on silica gel if necessary, although in many cases, the product obtained after workup is of sufficient purity.



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Caption: Workflow for the Synthesis of **Methyl 12-hydroxydodecanoate**

## Applications in Research and Drug Development

**Methyl 12-hydroxydodecanoate** serves as a valuable intermediate in several areas of research and development:

- **Polymer Synthesis:** The bifunctional nature of this molecule allows it to be a monomer for the synthesis of polyesters through self-condensation or copolymerization with other monomers. These polyesters can exhibit biodegradability and may have applications in biomedical materials and environmentally friendly plastics.
- **Cosmetics and Personal Care:** As a long-chain fatty acid ester, it can function as an emollient, conditioning agent, and viscosity modifier in cosmetic and personal care formulations.
- **Drug Delivery and Prodrug Design:** The introduction of a methyl group can modulate the physicochemical and pharmacokinetic properties of a drug molecule.<sup>[4]</sup> The long aliphatic chain of **Methyl 12-hydroxydodecanoate** can be incorporated into drug delivery systems or used to create prodrugs with enhanced lipophilicity, potentially improving membrane permeability and altering drug distribution and metabolism.

## Safety and Handling

As with any chemical, proper safety precautions should be taken when handling **Methyl 12-hydroxydodecanoate**. It is advisable to consult the Safety Data Sheet (SDS) before use. In general, it should be handled in a well-ventilated area, and personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat should be worn.

## Conclusion

**Methyl 12-hydroxydodecanoate** is a versatile and valuable chemical compound with a well-defined structure and accessible synthesis route. Its unique properties make it a compound of interest for researchers in materials science, cosmetics, and pharmaceutical development. This guide provides the foundational knowledge required for its synthesis, characterization, and application, serving as a valuable resource for the scientific community.

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